

Operational Guide: Proper Disposal of D-Fructose-1-(S)-d

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Compound of Interest

Compound Name: *D-Fructose-1-(S)-d*

Cat. No.: *B1161160*

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Part 1: Executive Safety Summary

D-Fructose-1-(S)-d is a stable isotope-labeled carbohydrate. Unlike radioisotopes (e.g.,

or

), it is non-radioactive and chemically stable.[1]

- Primary Hazard: Low. Treated as a non-hazardous organic chemical.
- Key Risk: Biological Oxygen Demand (BOD) loading in wastewater if disposed of in bulk.
- Regulatory Status: Non-regulated under RCRA (40 CFR 261) unless contaminated with hazardous solvents or biological agents.

Immediate Action Card (Spill/Exposure)

Scenario	Immediate Action
Skin/Eye Contact	Rinse with water for 15 minutes.[2] No specialized neutralization required.
Small Spill (<10g)	Sweep up dry. Wipe area with wet paper towels. Dispose of as general lab trash.

| Large Spill (>100g) | Scoop into a container. Label "Non-Hazardous Waste - High BOD."
Prevent entry into storm drains. |

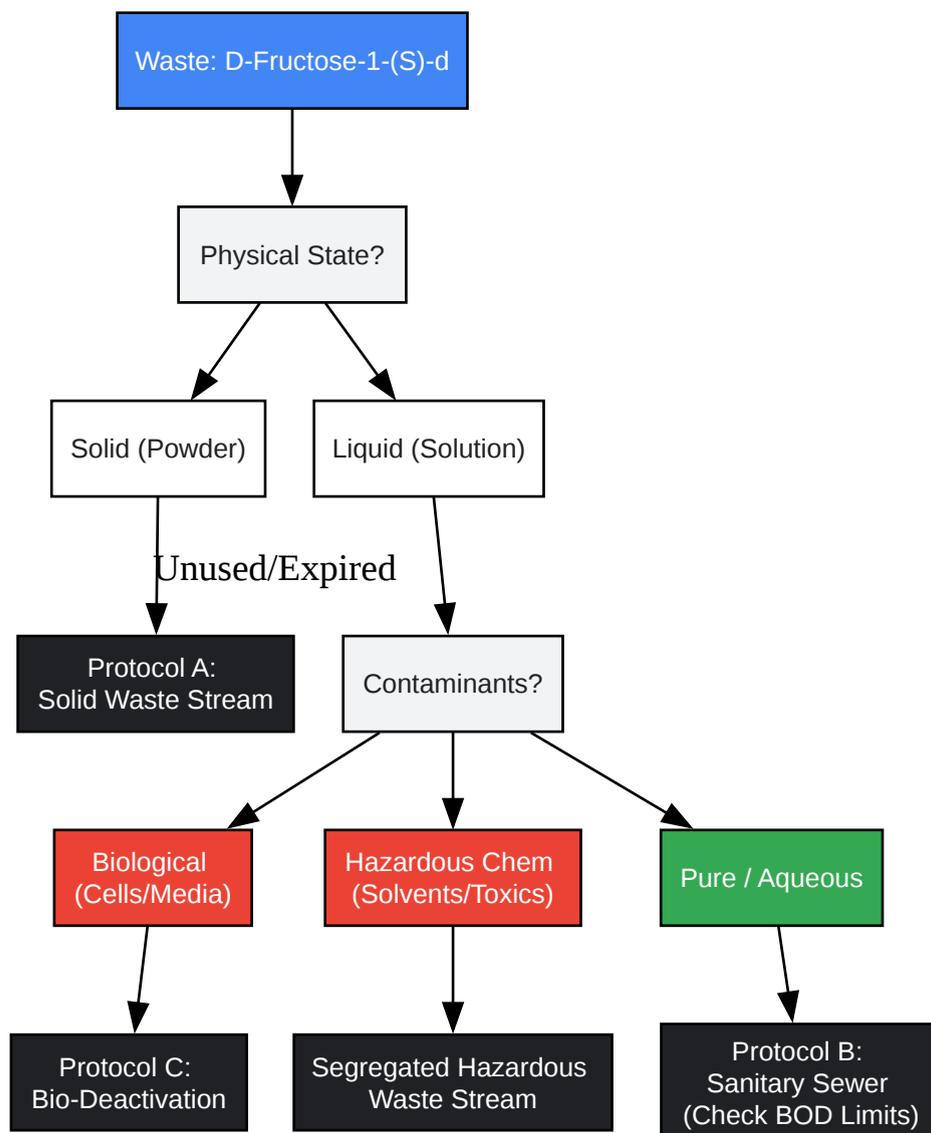
Part 2: Chemical Profile & Risk Assessment

Understanding the physical properties is essential for selecting the correct disposal route.

Property	Specification	Operational Implication
Chemical Structure	D-Fructose (C-1 deuterated)	Behaves identically to natural fructose in waste streams.
Isotope Type	Stable Deuterium ()	NO radiation shielding or decay storage required.
Flammability	Non-flammable solid	Can be co-packed with other non-hazardous solids.
Water Solubility	High ()	High potential for drain disposal if permitted by local POTW.
Reactivity	Stable	Incompatible with strong oxidizers (risk of exothermic reaction).[3][4]

Part 3: Disposal Decision Logic

Do not default to "drain disposal" without verifying local permits. Use the following logic to determine the compliant workflow.



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Figure 1: Decision matrix for selecting the appropriate disposal protocol based on physical state and contamination.

Part 4: Detailed Operational Protocols

Protocol A: Solid Waste (Unused or Expired Inventory)

Context: You have a vial of pure solid **D-Fructose-1-(S)-d** that is expired or no longer needed.

Scientific Rationale: While technically non-hazardous, disposing of white chemical powders in regular trash can cause alarm and "perceived risk" issues with custodial staff. Professional lab

packing is the standard for E-E-A-T compliance.

- Identification: Ensure the original label is legible. If not, label as "Non-Hazardous Chemical: D-Fructose (Deuterated)."
- Container: Keep in the original glass/plastic vial. Tightly cap.[5][6][7]
- Segregation: Place the vial in your lab's "Non-Hazardous Organic Solids" waste drum.
- Documentation: Log the mass on your waste inventory sheet.
 - Note: No RCRA codes are required (Non-regulated).

Protocol B: Aqueous Solutions (Metabolic Studies)

Context: Buffer solutions or leftover stock solutions containing the compound.

Scientific Rationale: Sugars have a high Biological Oxygen Demand (BOD). Dumping large quantities (>1 kg) can starve aquatic bacteria of oxygen, violating wastewater permits. Small lab-scale quantities (<100 g) are generally acceptable.

- Volume Check:
 - < 1 Liter: Proceed to step 2.
 - > 1 Liter (High Concentration): Do not pour down the drain. Collect in a carboy labeled "Non-Hazardous High BOD Waste" and arrange for vendor pickup.
- Dilution: Turn on the cold water tap to a moderate flow.
- Disposal: Slowly pour the solution directly into the drain.
- Flushing: Let the water run for 2 minutes after pouring to prevent sugar crystallization in the P-trap, which can attract pests.

Protocol C: Biologically Contaminated Waste

Context: Media from cell culture experiments using **D-Fructose-1-(S)-d** as a tracer.

Scientific Rationale: The hazard here is the biological agent, not the fructose. The sugar acts as a nutrient source, potentially accelerating bacterial growth in waste containers if not sterilized immediately.

- Collection: Collect liquid media in a biohazard-compatible flask.
- Deactivation: Add bleach to a final concentration of 10% (v/v) OR autoclave at 121°C for 30 minutes.
- Disposal:
 - Bleached: Pour down the drain with copious water.
 - Autoclaved: Pour down the drain (if liquid) or solidify and dispose of as treated medical waste.

Part 5: Regulatory Compliance & Reference Data

RCRA Classification (USA)

Under the Resource Conservation and Recovery Act (40 CFR 261), **D-Fructose-1-(S)-d** is:

- Not P-Listed: (Acute Hazardous Waste)
- Not U-Listed: (Toxic Waste)
- Characteristic Check:
 - Ignitability (D001): Negative.[3][6]
 - Corrosivity (D002): Negative (pH neutral).
 - Reactivity (D003): Negative.[6]
 - Toxicity (D004-D043): Negative.[6]

Compliance Statement: "This material is classified as Non-Regulated Waste. However, it must be disposed of in accordance with state and local wastewater discharge limits regarding organic loading (BOD)."

Spill Response Workflow

In the event of a powder spill in a common area:



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Figure 2: Workflow for responding to a dry powder spill of **D-Fructose-1-(S)-d**.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 2724450, D-Fructose-1-d. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (2024). Resource Conservation and Recovery Act (RCRA) Regulations - Title 40 CFR Part 261. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. Retrieved from [\[Link\]](#)

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Sources

- [1. moravek.com](http://moravek.com) [moravek.com]
- [2. sds.aquaphoenixsci.com](http://sds.aquaphoenixsci.com) [sds.aquaphoenixsci.com]
- [3. dcfinechemicals.com](http://dcfinechemicals.com) [dcfinechemicals.com]
- [4. westliberty.edu](http://westliberty.edu) [westliberty.edu]
- [5. chemicalbook.com](http://chemicalbook.com) [chemicalbook.com]

- [6. Hazardous Waste Disposal Guide: Research Safety - Northwestern University](#) [researchsafety.northwestern.edu]
- [7. Laboratory Hazardous Waste Disposal Guidelines | Central Washington University](#) [cwu.edu]
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